

Essential Safety and Disposal Procedures for IPN60090 Dihydrochloride

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Compound of Interest

Compound Name: IPN60090 dihydrochloride

Cat. No.: B10824310

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Disclaimer: A specific Safety Data Sheet (SDS) for **IPN60090 dihydrochloride** is not publicly available. As a potent and selective glutaminase 1 (GLS1) inhibitor used in cancer research, this compound should be handled with caution as a potentially hazardous and cytotoxic substance.^{[1][2][3]} The following procedures are based on best practices for the disposal of potent research compounds and general guidelines for hazardous chemical waste. All institutional and local regulations for hazardous waste disposal must be followed.

Proper management and disposal of **IPN60090 dihydrochloride** are critical for laboratory safety and environmental protection. This guide provides essential, step-by-step instructions for researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE)

When handling **IPN60090 dihydrochloride** in any form (solid or in solution), appropriate PPE is mandatory to prevent exposure.

Activity	Recommended PPE	Rationale
Weighing and Dispensing (Solid Form)	- Chemical fume hood or ventilated enclosure- Disposable lab coat with tight-fitting cuffs- Double nitrile gloves- Safety glasses with side shields or goggles	High risk of aerosolization and inhalation of potent powder. Engineering controls and robust PPE are crucial to minimize exposure.[4]
Solution Preparation and Handling	- Chemical fume hood- Lab coat- Nitrile gloves- Safety glasses with side shields or goggles	Reduced risk of aerosolization compared to solids, but potential for splashes and spills remains.[4][5]

Spill Management

In the event of a spill, immediate and appropriate action is necessary to contain the compound and decontaminate the area.

- Evacuate and Secure: Alert others in the vicinity and restrict access to the spill area.
- Don Appropriate PPE: Before cleaning, put on the recommended PPE, including double gloves, a lab coat, and eye protection.
- Contain the Spill:
 - For solid spills: Gently cover the spill with absorbent material (e.g., vermiculite or sand) to prevent the powder from becoming airborne.
 - For liquid spills: Cover the spill with absorbent pads or other suitable absorbent material.
- Clean and Decontaminate:
 - Carefully collect the absorbed material using non-sparking tools and place it into a designated, labeled hazardous waste container.
 - Decontaminate the spill area with a suitable solvent (e.g., ethanol or isopropanol) followed by a soap and water solution.

- **Dispose of Contaminated Materials:** All materials used for cleanup, including PPE, must be disposed of as hazardous waste.

Disposal Procedures

All waste contaminated with **IPN60090 dihydrochloride** must be treated as hazardous waste. Do not dispose of this compound down the drain or in regular trash.

1. Unused or Expired Solid Compound:

- Keep the compound in its original, tightly sealed container.
- Label the container clearly as "Hazardous Waste" and include the full chemical name: **"IPN60090 dihydrochloride."**
- Store in a designated, secure hazardous waste accumulation area, segregated from incompatible materials.
- Arrange for disposal through your institution's Environmental Health and Safety (EHS) office or a certified hazardous waste contractor.

2. Contaminated Labware (e.g., vials, pipette tips, glassware):

- Collect all contaminated disposable labware in a puncture-resistant, sealable container.
- Label the container as "Hazardous Waste" with the name of the compound.
- For non-disposable glassware, decontaminate by rinsing with an appropriate solvent. Collect the rinsate as hazardous liquid waste.
- Store the sealed container in the designated hazardous waste area until pickup.

3. Contaminated Personal Protective Equipment (PPE):

- Carefully doff all contaminated PPE to avoid self-contamination.
- Place disposable items such as gloves, lab coats, and bench paper into a sealed plastic bag.

- Label the bag as "Hazardous Waste" and include "**IPN60090 dihydrochloride** contaminated debris."
- Dispose of the bag in the designated solid hazardous waste container.

4. Liquid Waste (e.g., solutions, rinsates):

- Collect all liquid waste containing **IPN60090 dihydrochloride** in a compatible, leak-proof, and sealed container.
- Label the container as "Hazardous Liquid Waste" and list all chemical constituents, including solvents and the full name "**IPN60090 dihydrochloride**."
- Store the container in secondary containment to prevent spills.
- Arrange for disposal through your institution's EHS office.

Disposal Workflow for IPN60090 Dihydrochloride



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Caption: Workflow for the proper disposal of **IPN60090 dihydrochloride** waste.

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References

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- 3. IPN-60090 (IACS-6274) | GLS1 (the kidney-type glutaminase) inhibitor | antineoplastic and immunostimulating | CAS 1853164-83-6 | Buy IPN60090 (IACS6274) from Supplier InvivoChem [invivochem.com]
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